

issues with PIK5-12d stock solution preparation and storage

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Compound of Interest

Compound Name: PIK5-12d
Cat. No.: B12393532

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Technical Support Center: PIK5-12d

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and storage of **PIK5-12d** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is **PIK5-12d** and what is its mechanism of action?

A1: **PIK5-12d** is a first-in-class, highly potent, and selective PROTAC (Proteolysis Targeting Chimera) designed to target the lipid kinase PIKfyve for degradation.^{[1][2]} It functions by simultaneously binding to PIKfyve and the Von Hippel-Lindau (VHL) E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of PIKfyve by the proteasome.^{[3][4]} This degradation of PIKfyve induces massive cytoplasmic vacuolization and blocks the autophagic flux in cancer cells, ultimately inhibiting their proliferation.^{[5][6]}

Q2: What is the recommended solvent for dissolving **PIK5-12d**?

A2: The recommended solvent for dissolving **PIK5-12d** is dimethyl sulfoxide (DMSO).^{[5][7][8]} It is advised to use a fresh, anhydrous grade of DMSO to avoid any moisture that could impact the compound's stability and solubility.^[9]

Q3: What is the solubility of **PIK5-12d** in DMSO?

A3: **PIK5-12d** exhibits high solubility in DMSO. Different suppliers report slightly varying maximum concentrations, so it is best to consult the product-specific datasheet. Generally, concentrations of up to 200 mg/mL (205.51 mM) have been reported.[5][6][7]

Q4: Are there any special procedures required for dissolving **PIK5-12d**?

A4: Yes, due to the nature of the compound, ultrasonication is often required to achieve complete dissolution in DMSO.[6][7][8] Gentle warming of the solution to 37°C may also aid in solubilization.[6][7]

Q5: How should I store the solid **PIK5-12d** compound?

A5: Solid **PIK5-12d** should be stored at -20°C for long-term stability, where it can be kept for up to 3 years.[1][5] For shorter periods, storage at 4°C is acceptable for up to 2 years.[1][5]

Q6: What are the recommended storage conditions for **PIK5-12d** stock solutions?

A6: For long-term storage, it is recommended to store **PIK5-12d** stock solutions in aliquots at -80°C, which should maintain stability for up to 6 months.[5] For shorter-term storage, -20°C is suitable for up to 1 month.[1][5] It is crucial to avoid repeated freeze-thaw cycles to prevent degradation of the compound.[5][6]

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Solution(s)
Difficulty Dissolving PIK5-12d	- Insufficient mixing- Presence of moisture in DMSO- Low temperature	- Use ultrasonication to aid dissolution. [7] [8] - Gently warm the solution to 37°C. [6] [7] - Ensure you are using a fresh, anhydrous stock of DMSO. [9] - Vortex the solution for several minutes. [10]
Precipitation of PIK5-12d in Aqueous Media	- Direct dilution of a high-concentration DMSO stock into aqueous buffer.- Low solubility of the compound in aqueous solutions.	- Perform serial dilutions in DMSO first to a lower concentration before adding to the aqueous medium. [9] - Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid cellular toxicity. [9] - If precipitation persists, gentle warming and vortexing of the final diluted solution may help. [10]
Loss of Compound Activity	- Improper storage of stock solution (e.g., repeated freeze-thaw cycles, storage at incorrect temperature).- Degradation of the compound due to exposure to light or moisture.	- Aliquot the stock solution into single-use volumes to avoid multiple freeze-thaw cycles. [6] - Store stock solutions at the recommended temperatures (-20°C for short-term, -80°C for long-term). [1] [5] - Protect the compound and its solutions from light.
Inconsistent Experimental Results	- Inaccurate concentration of the stock solution.- Degradation of the compound over time.	- Ensure the vial is at room temperature and briefly centrifuged before opening to collect all the powder. [11] - Prepare fresh dilutions from a properly stored stock solution

for each experiment.- Always include appropriate controls in your experiments, including a vehicle control (DMSO alone).
[9]

Quantitative Data Summary

Table 1: Solubility and Storage Recommendations for **PIK5-12d**

Parameter	Value	Source(s)
Molecular Weight	973.19 g/mol	[5]
Recommended Solvent	DMSO	[5][7][8]
Solubility in DMSO	Up to 200 mg/mL (205.51 mM)	[5][6][7]
Storage of Solid Compound	-20°C for 3 years; 4°C for 2 years	[1][5]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[1][5]

Table 2: In Vitro Activity of **PIK5-12d** in VCaP Prostate Cancer Cells

Parameter	Value	Source(s)
DC ₅₀ (Degradation Concentration 50%)	1.48 nM	[3][5]
D _{max} (Maximum Degradation)	97.7%	[3][4]
IC ₅₀ (Inhibitory Concentration 50%)	522.3 nM	[5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **PIK5-12d** Stock Solution in DMSO

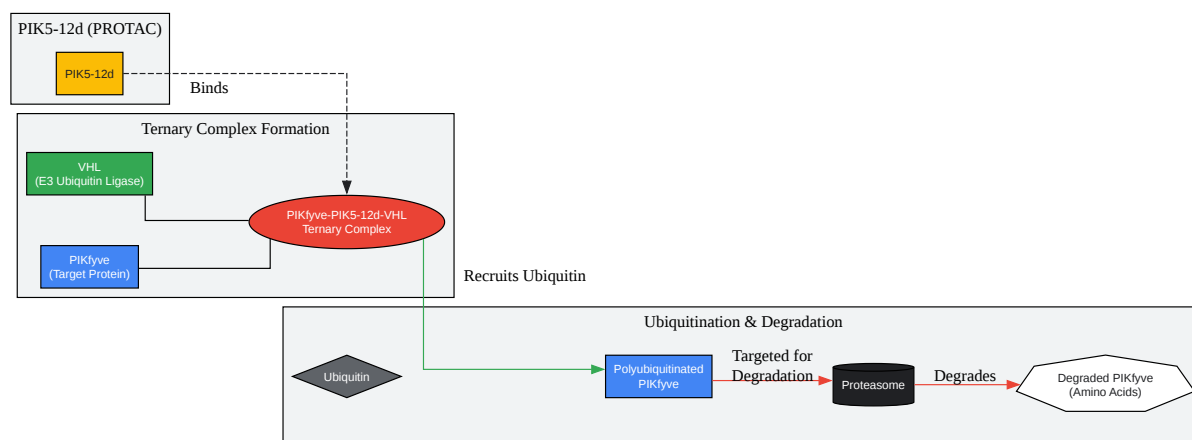
- Preparation: Allow the vial of solid **PIK5-12d** to equilibrate to room temperature before opening.
- Weighing: Accurately weigh the desired amount of **PIK5-12d** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.973 mg of **PIK5-12d** (Molecular Weight = 973.19 g/mol).
- Dissolution: Add the appropriate volume of anhydrous DMSO to the tube. For a 10 mM stock, if you weighed 1 mg of **PIK5-12d**, you would add 102.8 μ L of DMSO.
- Solubilization: Vortex the solution thoroughly. If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 15-30 minutes. Gentle warming to 37°C can also be applied.
- Storage: Once fully dissolved, aliquot the stock solution into single-use, light-protected tubes and store at -80°C for long-term storage or -20°C for short-term use.

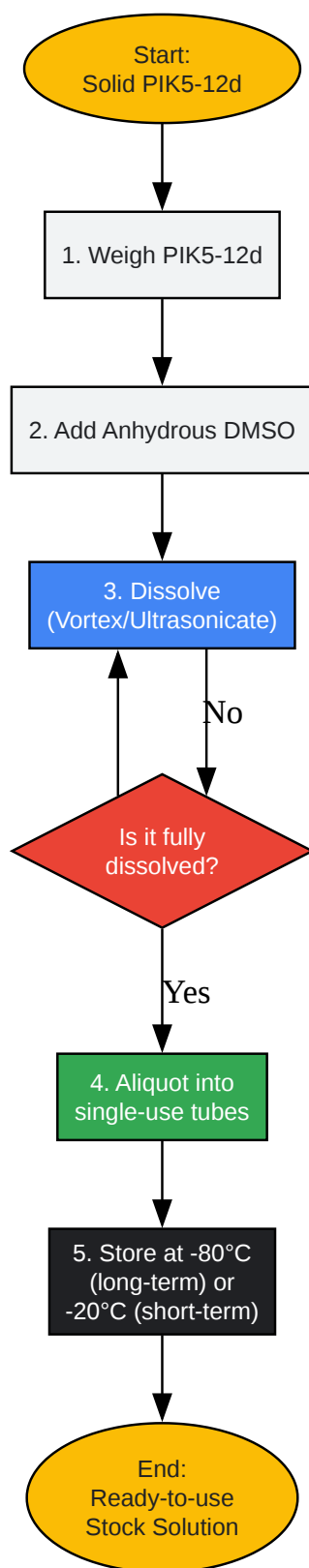
Protocol 2: Western Blotting to Confirm PIKfyve Degradation

- Cell Treatment: Plate VCaP cells and allow them to adhere overnight. Treat the cells with varying concentrations of **PIK5-12d** (e.g., 0, 1, 10, 100 nM) for 24 hours. Include a vehicle control (DMSO only).
- Cell Lysis: After treatment, wash the cells with ice-cold PBS and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of each lysate using a BCA protein assay.
- SDS-PAGE and Transfer: Load equal amounts of protein from each sample onto an SDS-PAGE gel. After electrophoresis, transfer the proteins to a PVDF membrane.
- Immunoblotting: Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature. Incubate the membrane with a primary antibody against PIKfyve overnight at 4°C.

- Detection: Wash the membrane with TBST and incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Visualization: Visualize the protein bands using an enhanced chemiluminescence (ECL) detection system. Use a loading control, such as GAPDH or β -actin, to ensure equal protein loading.

Visualizations





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